



Pioneering Climate-Resilient Agriculture: Application Notes and Protocols from ICBA

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Dubai, UAE - The International Center for Biosaline Agriculture (ICBA) is at the forefront of developing climate-resilient crops capable of thriving in marginal environments characterized by salinity, drought, and heat stress. Through a multidisciplinary approach that integrates advanced breeding techniques, agronomic innovation, and robust phenotyping, ICBA is securing future food supplies in the world's most vulnerable regions. These detailed application notes and protocols provide researchers, scientists, and agricultural development professionals with an in-depth look at the methodologies employed by ICBA to enhance crop resilience.

High-Throughput Phenotyping for Abiotic Stress Tolerance

ICBA utilizes a state-of-the-art phenotyping platform to dissect the complex traits associated with stress tolerance. This enables the rapid and non-destructive screening of large germplasm collections to identify promising genotypes.

Experimental Protocol: High-Throughput Phenotyping of Sorghum for Drought Tolerance

Objective: To identify sorghum genotypes with superior drought tolerance through nondestructive imaging and physiological measurements.

Materials:



- Sorghum germplasm
- Automated phenotyping platform with RGB, hyperspectral, and thermal cameras
- Controlled environment growth chambers
- Soil moisture sensors
- SPAD meter for chlorophyll content
- Porometer for stomatal conductance

Methodology:

- Plant Material and Growth Conditions: A diverse panel of sorghum accessions is grown in individual pots within a controlled environment chamber. Soil moisture is maintained at field capacity for the initial growth phase.
- Drought Stress Induction: At the vegetative stage (V5), water is withheld to induce progressive drought stress. Soil moisture is continuously monitored using sensors.
- High-Throughput Imaging: Plants are imaged daily using the automated platform.
 - RGB Imaging: To assess plant growth, biomass accumulation, and leaf area.
 - Hyperspectral Imaging: To determine vegetation indices (e.g., NDVI, PRI) indicative of photosynthetic efficiency and stress.
 - Thermal Imaging: To measure canopy temperature as an indicator of stomatal closure and water stress.
- Physiological Measurements: Weekly measurements of chlorophyll content (SPAD) and stomatal conductance (porometer) are taken to correlate with imaging data.
- Data Analysis: Image and physiological data are analyzed to identify genotypes that maintain growth and physiological function under drought stress. Principal Component Analysis (PCA) is employed to identify the most significant traits contributing to drought tolerance.



Marker-Assisted Selection for Enhanced Salinity Tolerance in Quinoa

ICBA has a dedicated program focused on improving the salt tolerance of quinoa, a highly nutritious and climate-resilient crop. Marker-assisted selection (MAS) is a key strategy to accelerate the breeding of new salt-tolerant varieties.

Experimental Protocol: Marker-Assisted Selection for Salinity Tolerance in Quinoa

Objective: To identify and introgress quantitative trait loci (QTLs) associated with salinity tolerance in quinoa.

Materials:

- Quinoa mapping population (e.g., Recombinant Inbred Lines RILs)
- · Hydroponic system
- Saline solutions of varying concentrations (e.g., 0, 10, 20, 30 dS/m NaCl)
- DNA extraction kits
- Molecular markers (e.g., SSRs, SNPs)
- PCR machine and electrophoresis equipment

Methodology:

- Phenotyping for Salinity Tolerance: The RIL population is grown in a hydroponic system under different salinity levels. Key traits such as germination rate, plant height, biomass, and seed yield are measured.
- DNA Extraction and Genotyping: DNA is extracted from the leaf tissue of each RIL. The
 population is then genotyped using a suite of polymorphic molecular markers.



- QTL Analysis: Statistical analysis is performed to identify associations between marker genotypes and phenotypic traits under salt stress. This allows for the mapping of QTLs for salinity tolerance.
- Marker-Assisted Backcrossing: Markers tightly linked to the identified QTLs are used to select for the presence of the desired alleles in a backcrossing program to introgress the tolerance traits into elite quinoa varieties.

Evaluating the Efficacy of Soil Amendments in Mitigating Abiotic Stress

ICBA investigates various soil amendments to improve soil health and enhance crop resilience in marginal lands.

Experimental Protocol: Assessing the Impact of Biochar on Quinoa Growth under Salinity Stress

Objective: To evaluate the potential of biochar as a soil amendment to mitigate the negative effects of salinity on quinoa growth and yield.

Materials:

- Quinoa variety (e.g., ICBA-Q5)
- Biochar
- Saline irrigation water of different concentrations
- Pots with a sandy loam soil mix

Methodology:

- Experimental Setup: A pot experiment is established with a factorial design, including different levels of biochar application and saline irrigation.
- Data Collection: Agronomic data, including plant height, number of leaves, and biomass, are collected throughout the growing season. At maturity, seed yield and yield components are



determined.

- Biochemical Analysis: Leaf samples are collected to analyze for proline content, an indicator of osmotic stress.
- Statistical Analysis: Analysis of variance (ANOVA) is used to determine the effects of biochar and salinity on quinoa growth and yield.

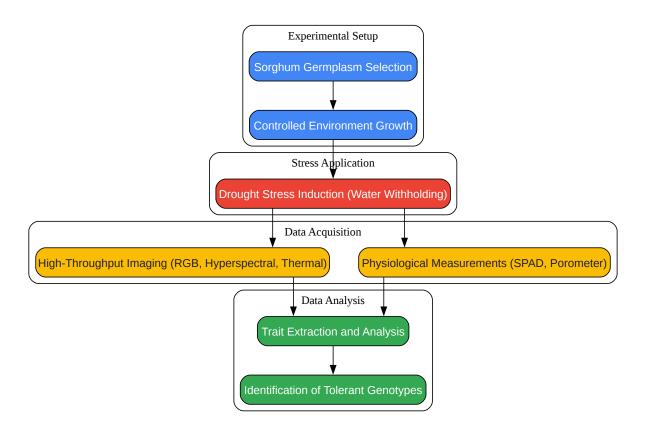
Quantitative Data Summary

Crop	Stress Factor	Genotype/Trea tment	Key Finding	Reference
Quinoa	Salinity	ICBA-Q3, ICBA- Q4, ICBA-Q5	Satisfactory growth and yield at soil salinity up to 20 dS/m.	[1][2]
Quinoa	Salinity	ICBA-Q5 with Biochar	Increased biomass and seed yield under saline conditions.	
Sorghum	Drought	Drought-tolerant genotypes	Maintenance of high chlorophyll content and stay-green trait under water deficit.	
Pearl Millet	Drought	Drought-tolerant genotypes	High drought resistance index, indicating tolerance independent of yield potential and flowering time.	

Visualizing Methodologies and Pathways



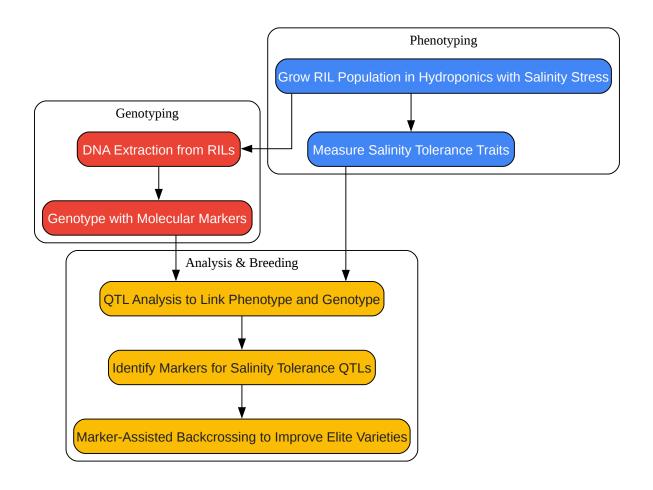
To further elucidate the experimental workflows and the logical relationships between different research components, the following diagrams have been generated using the DOT language.



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High-throughput phenotyping workflow for drought tolerance in sorghum.

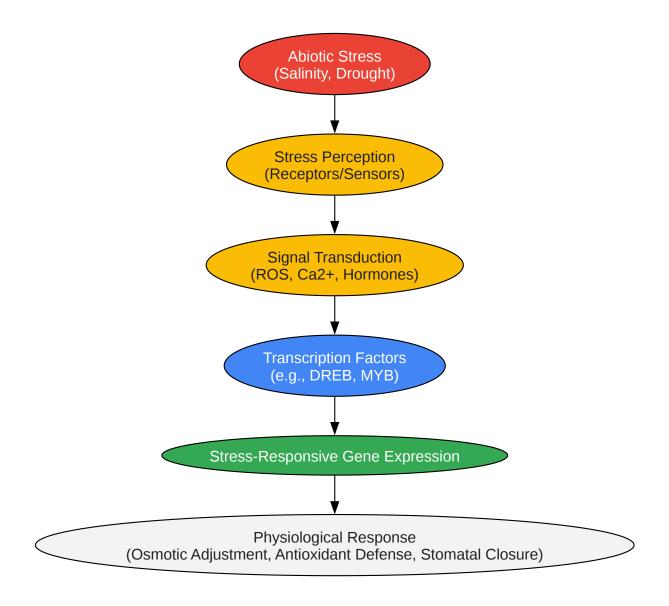




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Marker-assisted selection workflow for salinity tolerance in quinoa.





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Generalized signaling pathway for abiotic stress response in plants.

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References

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